

Isodecanol solubility and stability

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Compound Focus: Isodecanol

CAS No.: 68551-08-6

Cat. No.: S8109490

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Solubility and Stability Data

The following tables summarize the key physicochemical properties of **isodecanol**. Please note that some data points were not available in the search results.

Table 1: Solubility Profile of Isodecanol

Property	Value / Description	Notes / Conditions
Water Solubility	Insoluble [1] [2]	Appears as a colorless liquid that floats on water [2].
Solubility in Organic Solvents	Soluble (sparingly in Benzene, slightly in Chloroform) [2]	-
Log P (Partition Coefficient)	3.740 (estimated) [2]	Indicates high lipophilicity.

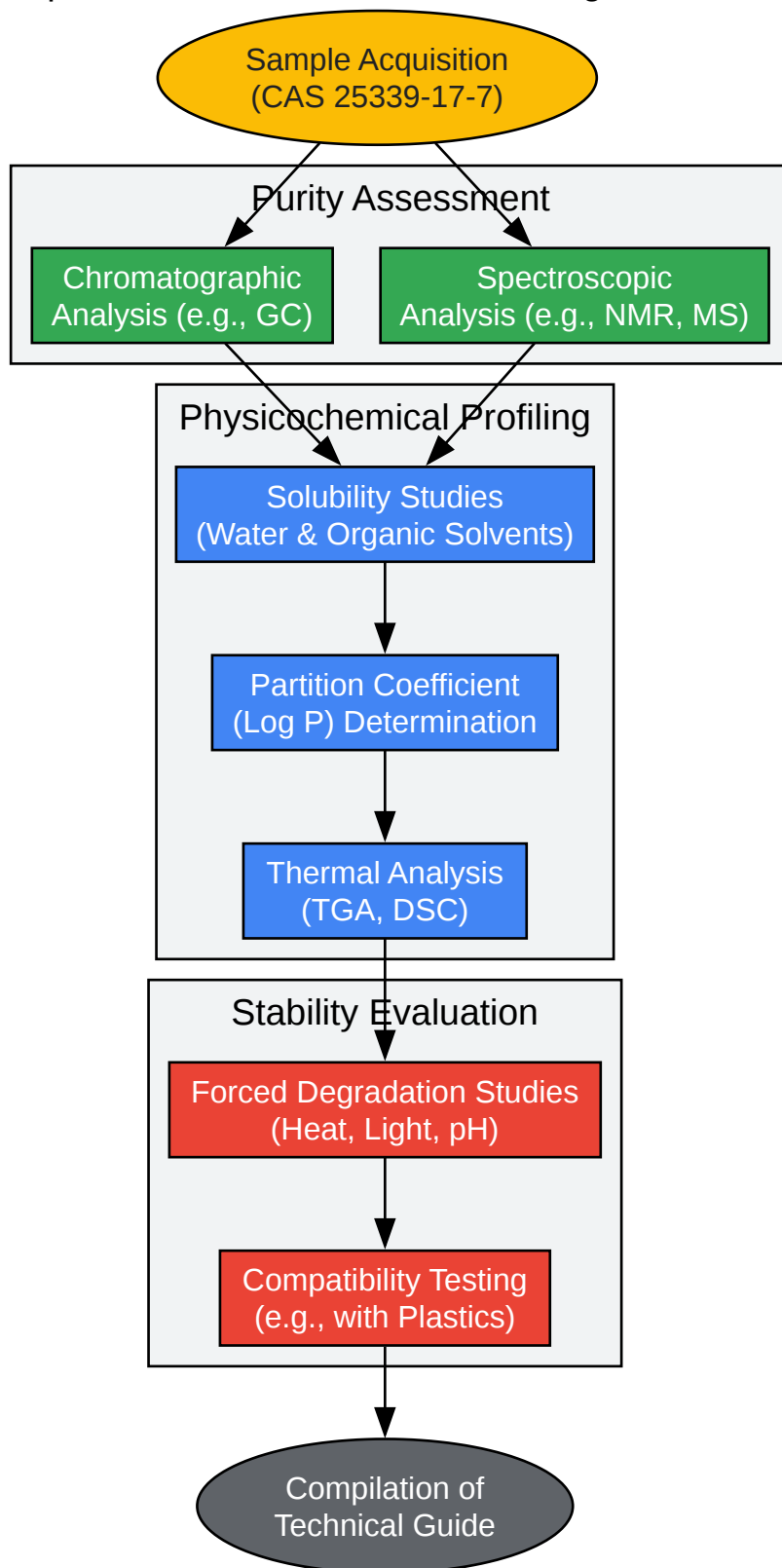
Table 2: Stability and Key Physical Properties

Property	Value / Description	Notes / Conditions
Storage Temperature	Refrigerator [2]	-
Boiling Point	215-225 °C [2]	-
Melting Point	-60 °C [2]	-
Density	0.838 g/mL [2]	At 20 °C.
Flash Point	95 °C [2]	-
Reactivity	Attacks plastics [2].	Can form explosive mixtures with strong oxidizers like hydrogen peroxide [2].

Experimental Workflow for Property Characterization

For a researcher, characterizing a compound like **isodecanol** involves a logical sequence of experiments. The diagram below outlines a proposed high-level workflow.

Figure 1: Proposed Workflow for Characterizing Isodecanol Properties



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Proposed workflow for characterizing **isodecanol** properties.

Key Hazards and Safety Notes

For drug development professionals, it is critical to note that **isodecanol** is **hazardous to aquatic life with long-lasting effects** and is classified as a **moderately hazardous chemical** [1]. It can cause eye irritation and is harmful if swallowed [2].

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References

1. Isodecanol Market Size, Industry Share & Trends – 2032 [futuremarketinsights.com]
2. Isodecanol | 25339-17-7 [chemicalbook.com]

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